

Technical Support Center: Strategies to Enhance Aqueous Solubility of Pyrazolopyridinone Compounds

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Compound of Interest

Compound Name: 1*H*-Pyrazolo[3,4-*c*]pyridin-3(2*H*)-one

Cat. No.: B1596240

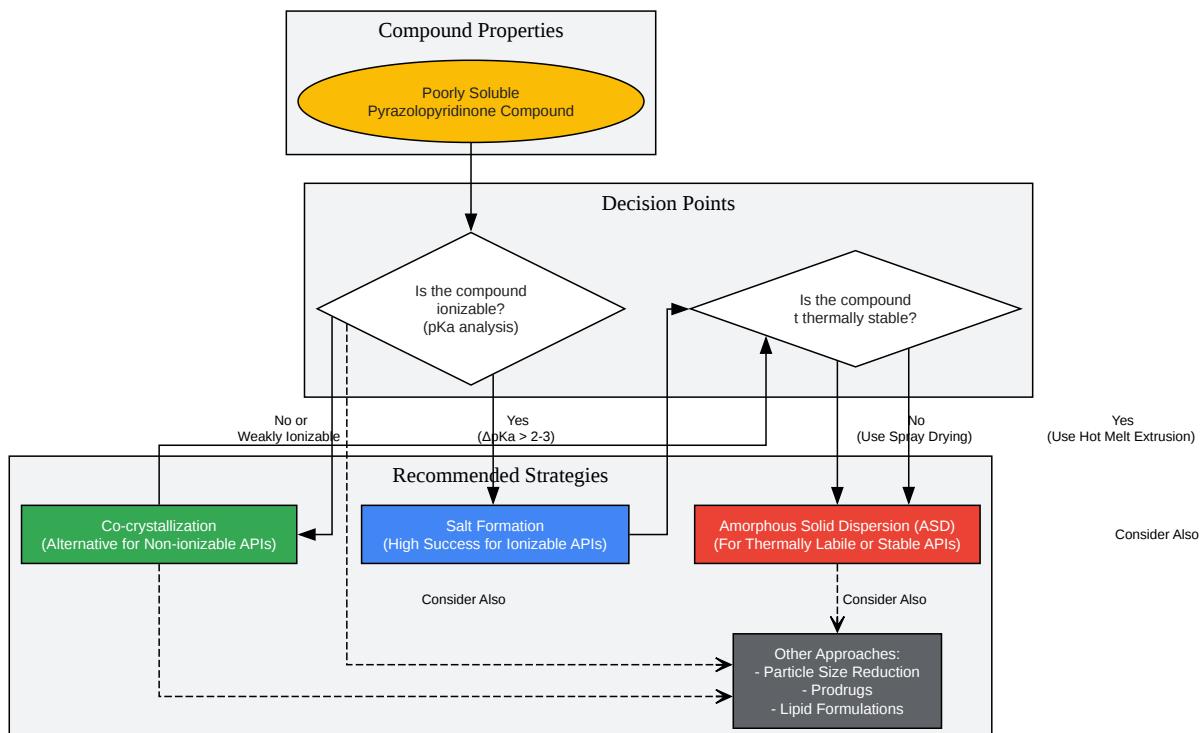
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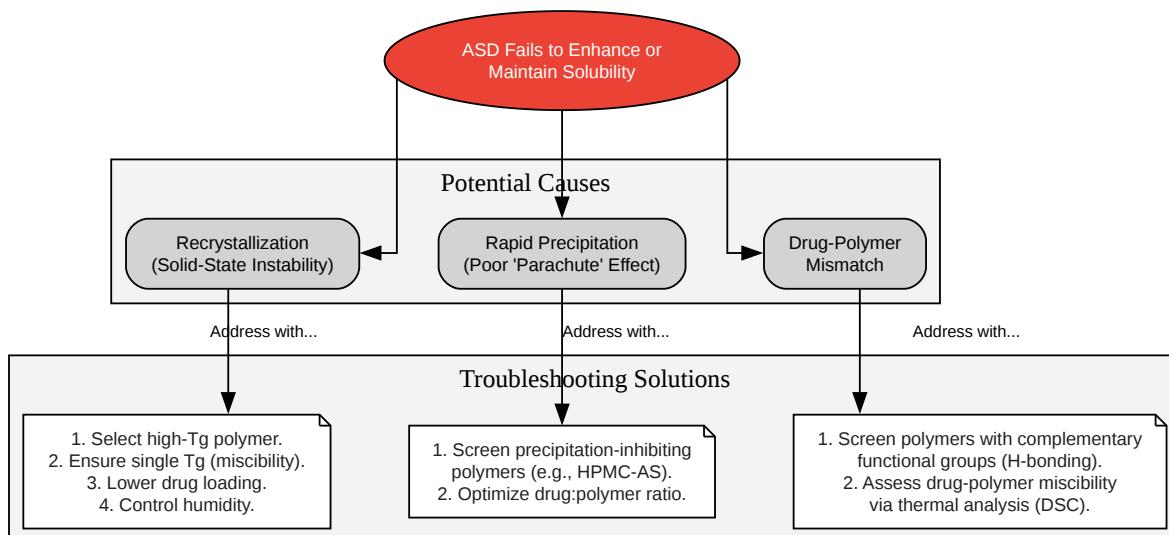
Welcome to the technical support center for researchers, scientists, and drug development professionals working with pyrazolopyridinone derivatives. This guide is designed to provide you with practical, field-proven insights and troubleshooting strategies to overcome one of the most common hurdles in the development of this compound class: poor aqueous solubility. My objective is to move beyond simple protocols and explain the causality behind experimental choices, empowering you to make informed decisions in your own research.

Poor aqueous solubility is a major obstacle that can terminate the development of otherwise promising drug candidates.^[1] Pyrazolopyridinone scaffolds, while valuable in medicinal chemistry, often feature planar, aromatic structures that contribute to high crystal lattice energy and hydrophobicity, leading to low solubility.^[2] This guide will walk you through a logical progression of strategies, from initial assessment to advanced formulation, to systematically address this challenge.

PART 1: Strategic Planning - Which Path to Choose?

Before diving into specific experiments, it's crucial to select a strategy tailored to your compound's physicochemical properties. The choice is not arbitrary; it's a data-driven decision. The following workflow provides a decision-making framework to guide your initial approach.



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References

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- 2. Pyrazolo-Pyrimidinones with Improved Solubility and Selective Inhibition of Adenylyl Cyclase Type 1 Activity for Treatment of Inflammatory Pain - PMC [pmc.ncbi.nlm.nih.gov]
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